Advanced Characterization and Synthesis of C12H8O4 Furanocoumarins: A Technical Guide

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Compound of Interest

Compound Name:	*5-(4-formylphenyl)furan-2-carboxylic acid*
CAS No.:	*400744-65-2*
Cat. No.:	*B6241809*

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Executive Summary

The molecular formula C12H8O4 (Molecular Weight: 216.19 g/mol) in the context of furan derivatives almost exclusively refers to methoxy-substituted furanocoumarins. These tricyclic aromatic compounds consist of a furan ring fused to a coumarin (benzopyrone) nucleus.[1] The two most pharmacologically significant isomers are 8-Methoxypsoralen (8-MOP, Methoxsalen) and 5-Methoxypsoralen (5-MOP, Bergapten).[2]

These compounds are the cornerstone of PUVA therapy (Psoralen + UVA) for treating psoriasis, vitiligo, and cutaneous T-cell lymphoma. Their efficacy stems from their ability to intercalate into DNA and form covalent cross-links upon photoactivation. This guide provides a rigorous technical breakdown of their physicochemical properties, synthesis strategies, and analytical validation protocols.

Chemical Identity and Physicochemical Properties[3][4]

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The structural distinction between these isomers lies in the position of the methoxy group on the psoralen core. This positional isomerism significantly affects their lipophilicity, metabolic stability, and phototoxic potential.

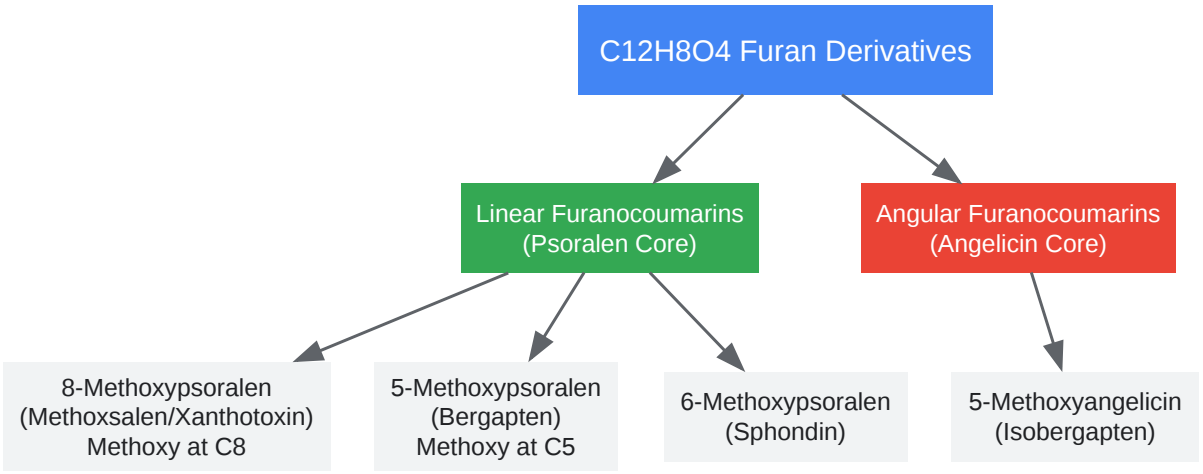
Table 1: Comparative Physicochemical Data

Parameter	8-Methoxypsoralen (Methoxsalen)	5-Methoxypsoralen (Bergapten)	Isobergapten
CAS Number	298-81-7	484-20-8	482-48-4
IUPAC Name	9-methoxy-7H-furo[3,2-g]chromen-7-one	4-methoxy-7H-furo[3,2-g]chromen-7-one	5-methoxy-2H-furo[2,3-h]chromen-2-one
Structure Type	Linear Furanocoumarin	Linear Furanocoumarin	Angular Furanocoumarin
Molecular Weight	216.19 g/mol	216.19 g/mol	216.19 g/mol
Melting Point	146–148 °C	188–190 °C	222–224 °C
LogP (Oct/Water)	~2.20	~2.14	~2.30
UV Max ( )	219, 249, 300 nm	222, 268, 311 nm	223, 251, 311 nm
Solubility	Soluble in CHCl , Acetone; Poor in Water	Soluble in CHCl , Boiling Ethanol	Soluble in DMSO

Structural Isomerism Visualization

The following diagram illustrates the structural relationship between the linear (psoralen-based) and angular (angelicin-based) isomers.

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Caption: Classification of C12H8O4 isomers based on furan ring fusion (linear vs. angular) and methoxy substitution.

Synthesis and Extraction Protocols

For research applications requiring high purity, total synthesis is often preferred over extraction to avoid contamination with other furanocoumarins (e.g., psoralen) which have different phototoxic profiles.

Protocol A: Total Synthesis of Bergapten (Phloroglucinol Route)

This route is chosen for its regiochemical control, using iodine protection to force the linear furan ring formation.

Reagents: Phloroglucinol, Methyl iodide, Ethyl propiolate, ZnCl

, Iodine, Allyl bromide, Pd(OAc)

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- Mono-methylation: React phloroglucinol with 1 equivalent of methyl iodide/K

  CO

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in acetone to yield 5-methoxyresorcinol. Critical Step: Monitor stoichiometry strictly to avoid di-methylation.

- Coumarin Ring Formation: Condense 5-methoxyresorcinol with ethyl propiolate in the presence of ZnCl

  (Lewis acid catalyst) to yield 7-hydroxy-5-methoxycoumarin.

- Regioselective Protection: Iodinate at the C8 position using I

  /KI. This blocks the angular position, forcing the subsequent furan ring to close linearly.

- Allylation & Claisen Rearrangement:
  - O-allylate the C7 hydroxyl group using allyl bromide.
  - Perform thermal Claisen rearrangement (heating in N,N-diethylaniline) to migrate the allyl group to C6.

- Furan Ring Closure: Oxidative cyclization (ozonolysis followed by acid treatment or OsO

  /NaIO

) converts the allyl group into the furan ring.

- Deprotection: Remove the C8 iodine using Pd(OAc)

  and triethylamine to yield final Bergapten.

Protocol B: Extraction from Ammi majus (Methoxsalen Source)

While synthesis is precise, extraction is cost-effective for bulk isolation of 8-MOP.

- Maceration: Grind Ammi majus seeds and macerate in methanol for 48 hours.
- Solvent Partition: Evaporate methanol, resuspend residue in water, and partition with petroleum ether (removes lipids) followed by chloroform (extracts furanocoumarins).

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- Crystallization: Concentrate the chloroform fraction. 8-MOP crystallizes readily upon cooling. Recrystallize from ethanol.



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Caption: Synthetic pathway for Bergapten highlighting the critical iodine protection step to ensure linear geometry.

Analytical Characterization Protocols

HPLC-UV Quantification Method

This protocol separates the C12H8O4 isomers, which is critical because they often co-occur in natural sources but have distinct biological activities.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 150 mm, 5 µm).
- Mobile Phase:
  - Solvent A: Water + 0.1% Formic Acid.
  - Solvent B: Acetonitrile (ACN).
- Gradient: 0-5 min (10-30% B); 5-20 min (30-70% B); 20-25 min (70-90% B).
- Flow Rate: 1.0 mL/min.
- Detection: DAD at 310 nm (characteristic furanocoumarin absorption) and 254 nm.
- Retention Order: Typically, 8-MOP elutes before 5-MOP due to slight differences in polarity caused by the methoxy position relative to the carbonyl.

Mass Spectrometry (GC-MS/EI)

Under Electron Impact (70 eV), C12H8O4 derivatives exhibit distinct fragmentation:

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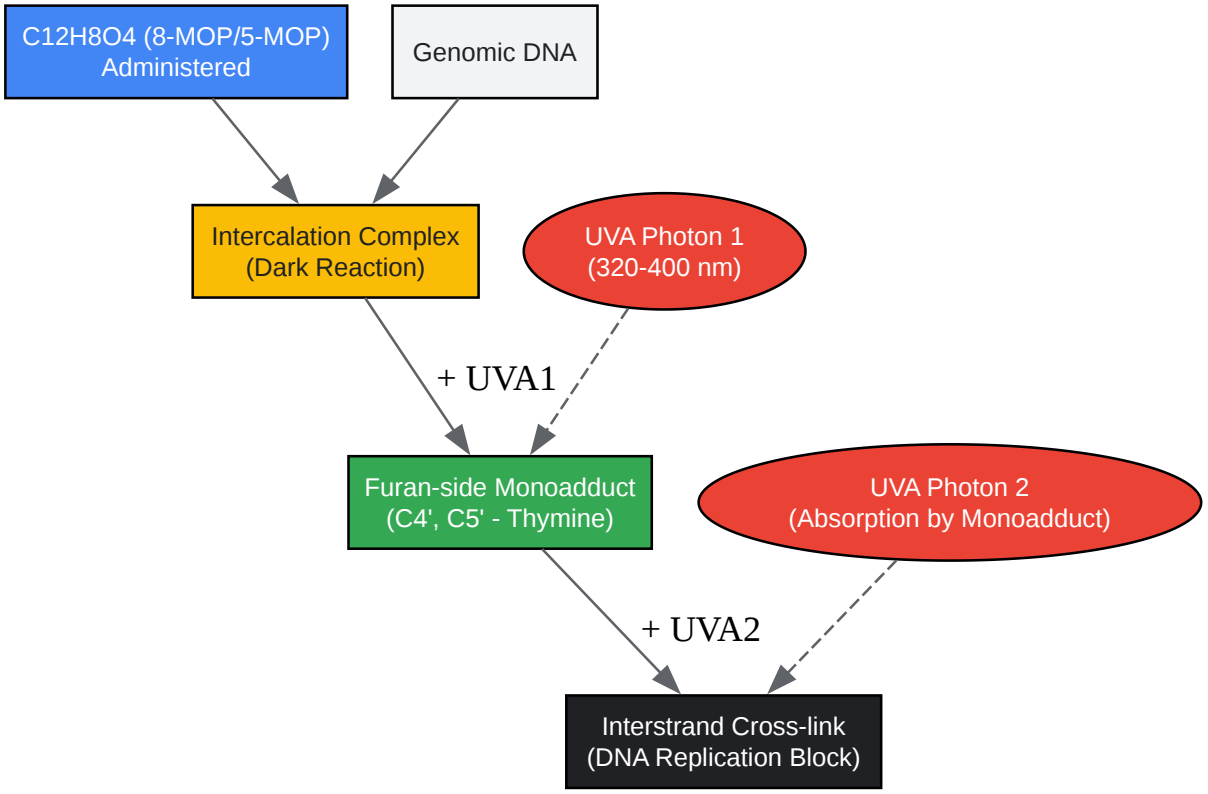
- Molecular Ion (M+): m/z 216 (Base peak, very stable aromatic system).
- M - 15 (Methyl loss): m/z 201. Significant in 5-MOP and 8-MOP due to the methoxy group.
- M - 28 (CO loss): m/z 188. Characteristic of the coumarin lactone ring contraction.
- Differentiation: 5-MOP often shows a higher abundance of the [M-CH3]+ ion compared to 8-MOP due to the resonance stabilization of the resulting cation at the C5 position.

Pharmacological Mechanism of Action

The therapeutic value of C12H8O4 furanocoumarins lies in their photo-activated DNA binding. This process is a "self-validating" system in therapy: the drug is inert without UVA, allowing for controlled, localized treatment.

- Intercalation: The planar tricyclic system slides between DNA base pairs (dark reaction).
- Monoadduct Formation: Upon UVA irradiation (320-400 nm), the furan ring (4',5') or pyrone ring (3,4) undergoes a [2+2] cycloaddition with thymine bases.
- Cross-linking: Absorption of a second photon can link the monoadduct to a thymine on the complementary strand, forming an interstrand cross-link. This inhibits DNA replication and causes cell cycle arrest (therapeutic for hyperproliferative diseases like psoriasis).

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Caption: Step-wise photoactivation mechanism of Psoralens leading to DNA cross-linking.

References

- Synthesis of Bergapten: Oda, K., et al. (2005).[3] "An Efficient Synthesis of Bergapten." Journal of Heterocyclic Chemistry. Link
- Biosynthesis & Metabolism: "Furanocoumarins: Biosynthesis, Analysis, and Biological Activity." MDPI Molecules. Link
- Pharmacology of Methoxsalen: "Methoxsalen (8-Methoxypsoralen) - Official FDA Prescribing Information." Link
- Mass Spectrometry of Furan Derivatives: "Differentiation of Furanocoumarin Isomers with Ratio of Relative Abundance of Characteristic Fragment Ions." ResearchGate.[4] Link

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- HPLC Methodologies: "Development of a Reversed-Phase HPLC Method for Analyzing Furanocoumarin Components." SciSpace. Link

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- 3. triggered.stanford.clockss.org [triggered.stanford.clockss.org]
- 4. researchgate.net [researchgate.net]

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